

Synthesis of Poly(diethylene glycol adipate) via Polycondensation: Application Notes and Protocols

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Compound of Interest

Compound Name: *Diethylene glycol adipate*

Cat. No.: *B1329770*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview and experimental protocols for the synthesis of poly(**diethylene glycol adipate**) (PDEGA) through a two-stage melt polycondensation reaction. This biodegradable and biocompatible polyester is of significant interest for various applications, including as a plasticizer for other polymers and in the development of drug delivery systems.

Introduction

Poly(**diethylene glycol adipate**) is an aliphatic polyester synthesized from the polycondensation of diethylene glycol and adipic acid.^{[1][2]} The synthesis is typically carried out in a two-stage process: an initial esterification reaction to form oligomers, followed by a polycondensation step at elevated temperatures and under vacuum to increase the polymer's molecular weight by removing the water byproduct.^[3] The properties of the resulting polymer, such as molecular weight and polydispersity, are influenced by reaction conditions including temperature, time, catalyst type, and concentration.^[4]

Data Presentation

The following table summarizes typical reaction conditions and resulting polymer properties for the synthesis of PDEGA via melt polycondensation.

| Parameter | Value | Reference |
|--|----------------------------------|---------------------|
| Reactants | | |
| Adipic Acid | 1.0 mol equivalent | [1] |
| Diethylene Glycol | 1.0 mol equivalent | [1] |
| Catalyst | | |
| p-Toluenesulfonic acid (p-TSA) | ~0.1-0.2% by weight of reactants | [3] |
| Stannous chloride (SnCl ₂) | ~0.3% by weight of reactants | [4] |
| Reaction Conditions | | |
| Esterification Temperature | 160 - 180 °C | [3] |
| Polycondensation Temperature | 180 - 220 °C | |
| Vacuum Pressure | 10 - 15 mmHg | |
| Resulting Polymer Properties | | |
| Molecular Weight (M _n) | 2,000 - 4,000 g/mol | |
| Polydispersity Index (PDI) | 1.5 - 2.5 | |
| Acid Value | < 1.0 mg KOH/g | |

Experimental Protocols

Materials

- Adipic Acid (≥99%)
- Diethylene Glycol (≥99%)
- p-Toluenesulfonic acid monohydrate (p-TSA) or Stannous chloride (SnCl₂)
- Chloroform (ACS grade)
- Methanol (ACS grade)

- Nitrogen gas (high purity)

Equipment

- Three-neck round-bottom flask
- Mechanical stirrer
- Heating mantle with temperature controller
- Distillation head with condenser and receiving flask
- Vacuum pump with a pressure gauge
- Nitrogen inlet

Synthesis of Poly(diethylene glycol adipate)

This protocol describes a two-stage melt polycondensation synthesis.

Stage 1: Esterification

- To a clean and dry three-neck round-bottom flask equipped with a mechanical stirrer, nitrogen inlet, and a distillation head, add equimolar amounts of adipic acid and diethylene glycol (e.g., 0.28 mol, 41.0 g of adipic acid and 0.28 mol, 29.6 g of diethylene glycol).[1]
- Add the catalyst, for instance, p-toluenesulfonic acid (approximately 0.1-0.2% of the total reactant weight).[3]
- Begin stirring the mixture and purge the reactor with a slow stream of nitrogen gas.
- Heat the reaction mixture to 160-180°C.[3]
- Maintain this temperature for 2-3 hours to facilitate the initial esterification. Water will be produced as a byproduct and should be collected in the receiving flask. The reaction progress can be monitored by the amount of water collected.

Stage 2: Polycondensation

- After the initial esterification, gradually increase the temperature to 180-220°C.
- Once the desired temperature is reached, slowly apply a vacuum, reducing the pressure to 10-15 mmHg. Be cautious to avoid excessive foaming.
- Continue the reaction under vacuum for an additional 3-5 hours to promote the removal of water and increase the molecular weight of the polymer. The viscosity of the reaction mixture will noticeably increase during this stage.
- After the polycondensation is complete, turn off the heating and vacuum, and allow the polymer to cool to room temperature under a nitrogen atmosphere. The resulting **poly(diethylene glycol adipate)** will be a viscous liquid or a waxy solid.

Purification of Poly(diethylene glycol adipate)

- Dissolve the crude polymer in a minimal amount of chloroform.
- Slowly pour the chloroform solution into a beaker containing an excess of cold methanol (approximately 10 times the volume of the chloroform solution) while stirring vigorously.
- The purified polymer will precipitate out of the solution.
- Decant the solvent and collect the precipitated polymer.
- Dry the polymer in a vacuum oven at a slightly elevated temperature (e.g., 40-50°C) until a constant weight is achieved to remove any residual solvent.

Characterization

Determination of Acid Value

The acid value is a measure of the free carboxylic acid groups present in the polymer and is an indicator of the extent of the reaction. It is determined by titrating a known amount of the polymer dissolved in a suitable solvent with a standardized solution of potassium hydroxide (KOH).^[1]

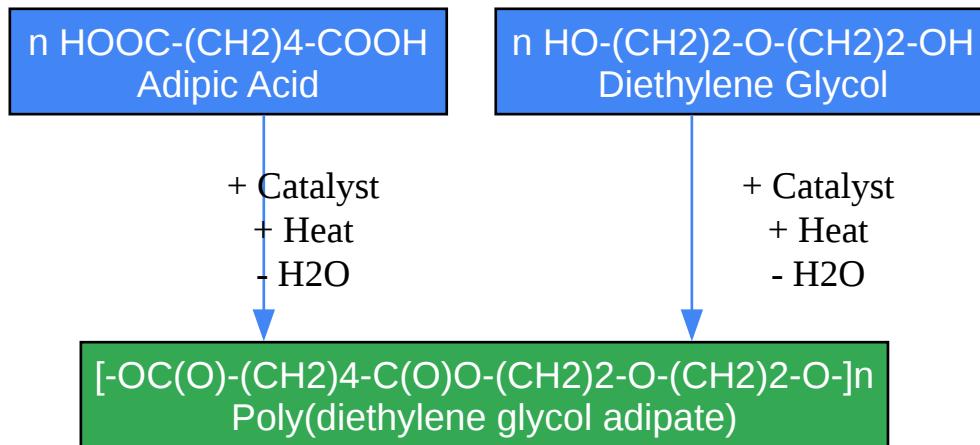
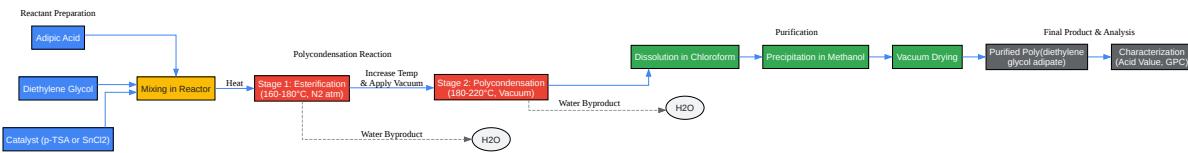
- Accurately weigh approximately 1-2 g of the polymer into a flask.

- Dissolve the polymer in a suitable solvent mixture (e.g., toluene/ethanol).
- Add a few drops of a suitable indicator (e.g., phenolphthalein) or use a potentiometric titrator.
- Titrate the solution with a standardized solution of KOH in ethanol (e.g., 0.1 M) until the endpoint is reached.
- Calculate the acid value using the following formula: Acid Value (mg KOH/g) = $(V * c * 56.1) / m$ Where:
 - V = volume of KOH solution used (mL)
 - c = concentration of KOH solution (mol/L)
 - 56.1 = molar mass of KOH (g/mol)
 - m = mass of the polymer sample (g)

Molecular Weight and Polydispersity Index (PDI)

The number-average molecular weight (M_n), weight-average molecular weight (M_w), and the polydispersity index ($PDI = M_w/M_n$) can be determined by Gel Permeation Chromatography (GPC) using a suitable solvent (e.g., tetrahydrofuran) and calibrated with polystyrene standards.

Visualizations



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